

# Personal protective equipment for handling EMD 57439

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## Compound of Interest

Compound Name: EMD 57439

Cat. No.: B15573458

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## Essential Safety and Handling Guide for EMD 57439

This guide provides crucial safety and logistical information for the handling of **EMD 57439**, a phosphodiesterase III inhibitor. The information presented is primarily based on the Safety Data Sheet (SDS) for its enantiomer, EMD 57033, and should be treated as a proficient surrogate in the absence of a specific SDS for **EMD 57439**. Researchers, scientists, and drug development professionals should use this document as a primary resource for ensuring laboratory safety and proper chemical management.


## Hazard Identification and Classification


EMD 57033, the enantiomer of **EMD 57439**, is classified with the following hazards. It is prudent to handle **EMD 57439** with the same level of caution.

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation
Specific target organ toxicity, repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure

Signal Word: Warning

Pictograms:

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## Personal Protective Equipment (PPE)

To ensure personal safety when handling **EMD 57439**, the following personal protective equipment is mandatory.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles and a face shield. <a href="#">[1]</a>
Skin Protection	Wear protective gloves and clothing. <a href="#">[1]</a>
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. <a href="#">[1]</a>

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	Avoid inhalation, and contact with eyes and skin. Prevent dust and aerosol formation. Use only in areas with appropriate exhaust ventilation. <a href="#">[1]</a> Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. <a href="#">[1]</a>
Storage	Store in a well-ventilated place and keep the container tightly closed. <a href="#">[1]</a> The product should be stored locked up. <a href="#">[1]</a>

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is essential.

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. <a href="#">[1]</a>
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. <a href="#">[1]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[1]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. <a href="#">[1]</a>

In all cases of exposure, seek immediate medical attention and show the safety data sheet to the attending physician.

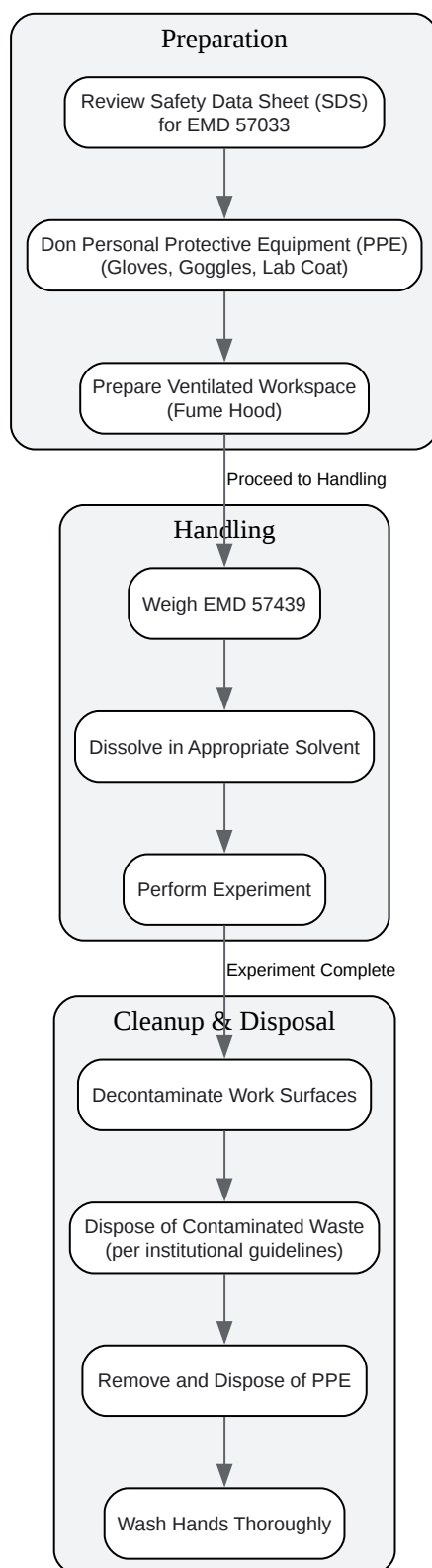
## Disposal Plan

Dispose of contents and container in accordance with local, regional, and national regulations.

[1] Do not let the product enter drains.

## Experimental Workflow for Handling EMD 57439

The following diagram outlines the standard operational procedure for safely handling **EMD 57439** in a laboratory setting.



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Standard Operating Procedure for Handling **EMD 57439**.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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